

# Safe handling and storage procedures for N,N-Dimethylamidino Urea

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## Compound of Interest

Compound Name: *N,N-Dimethylamidino Urea*

Cat. No.: B15572935

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## Application Notes and Protocols for N,N-Dimethylamidino Urea

Disclaimer: A specific Safety Data Sheet (SDS) for **N,N-Dimethylamidino Urea** (CAS: 98026-16-5) was not publicly available at the time of this writing. The following information is compiled from data on structurally related compounds such as Urea and N,N-Dimethylurea and should be used as a general guideline only. It is imperative to consult the supplier-specific SDS that accompanies the product and to conduct a thorough risk assessment before handling this chemical.

## Introduction

**N,N-Dimethylamidino Urea**, also known as N-[(Dimethylamino)iminomethyl]Urea or Metformin Hydroxy Analog 2, is a chemical compound used in research and development.[1][2] Due to the lack of a specific safety data sheet, these application notes provide a conservative approach to its safe handling and storage, drawing parallels from similar urea-based compounds.

## Hazard Identification

While specific toxicological data for **N,N-Dimethylamidino Urea** is limited, related compounds like N,N-Dimethylurea are considered hazardous in case of eye contact (irritant) and inhalation.[3] It is prudent to treat **N,N-Dimethylamidino Urea** with similar caution. When heated to decomposition, it may emit toxic fumes of nitrogen oxides.[4]

#### Potential Hazards:

- May cause eye, skin, and respiratory tract irritation.
- Toxic fumes may be released upon decomposition by heat.

## Physical and Chemical Properties

A summary of the known physical and chemical properties of **N,N-Dimethylamidino Urea** and related compounds is presented in the table below for easy comparison.

Property	N,N-Dimethylamidino Urea	N,N-Dimethylurea	Urea
Molecular Formula	C <sub>4</sub> H <sub>10</sub> N <sub>4</sub> O[5]	C <sub>3</sub> H <sub>8</sub> N <sub>2</sub> O[4]	CH <sub>4</sub> N <sub>2</sub> O[4]
Molecular Weight	130.15 g/mol [5]	88.11 g/mol [4]	60.06 g/mol
Appearance	Solid (presumed)	White Solid[4]	White crystals or pellets[4]
Melting Point	Data not available	101 - 105 °C[4]	132-135 °C
Boiling Point	Data not available	268 - 270 °C[4]	Decomposes
Solubility	Data not available	Water soluble[6]	Highly soluble in water

## Safe Handling and Storage Protocols

A comprehensive approach to personal protection is crucial.

- **Eye Protection:** Wear chemical safety goggles or a face shield.
- **Skin Protection:** Wear a lab coat and chemical-resistant gloves (e.g., nitrile).
- **Respiratory Protection:** Use in a well-ventilated area, preferably a chemical fume hood. If dust or aerosols are generated, a NIOSH-approved respirator is recommended.

- Preparation: Read and understand the supplier's SDS before use. Ensure a safety shower and eyewash station are readily accessible.
- Dispensing: Handle in a chemical fume hood to avoid inhalation of dust or vapors. Avoid creating dust.
- General Hygiene: Wash hands thoroughly after handling.<sup>[1]</sup> Do not eat, drink, or smoke in the laboratory.

Proper storage is essential to maintain the integrity of the compound and ensure safety.

- Container: Keep the container tightly closed.<sup>[7]</sup>
- Environment: Store in a cool, dry, and well-ventilated place.<sup>[7]</sup>
- Incompatibilities: Store away from strong oxidizing agents and sources of heat or ignition.

## Experimental Protocols

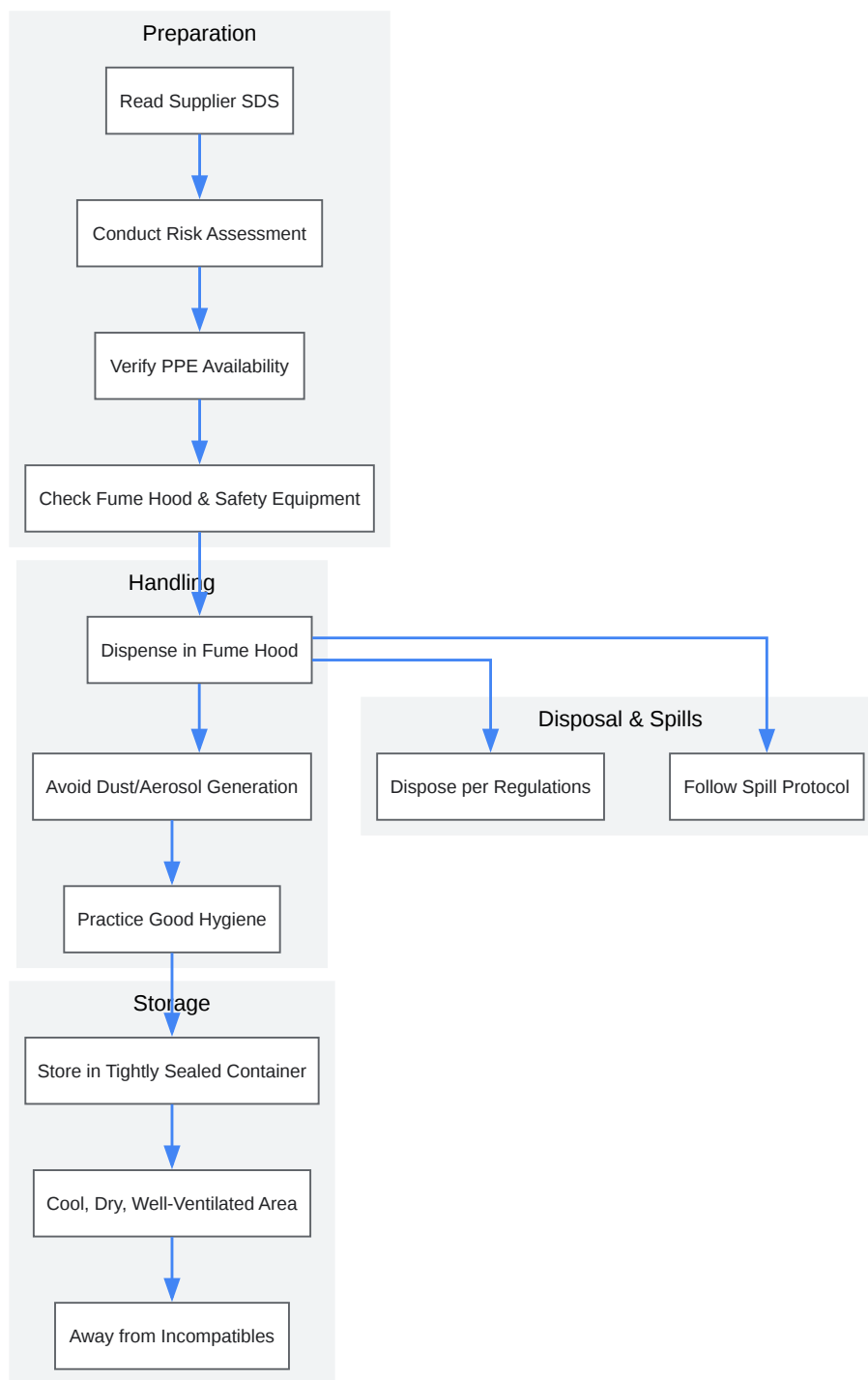
The following is a general protocol for the safe use of **N,N-Dimethylamidino Urea** in a laboratory setting.

- Risk Assessment: Before any new experiment, conduct a risk assessment specific to the planned procedure.
- Pre-Experiment Checklist:
  - Confirm availability and functionality of all required PPE.
  - Ensure the chemical fume hood is operational.
  - Verify the location of the nearest eyewash station and safety shower.
- Handling and Use:
  - Weigh and handle the solid compound within a chemical fume hood.
  - If making a solution, add the solid slowly to the solvent to avoid splashing.

- **Waste Disposal:** Dispose of waste according to institutional and local regulations. Do not dispose of down the drain.
- **Spill Response:**
  - In case of a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.
  - For larger spills, evacuate the area and follow institutional emergency procedures.

## Visual Workflow for Safe Handling and Storage

## Workflow for Safe Handling and Storage of N,N-Dimethylamidino Urea

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Caption: Safe Handling and Storage Workflow.

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